

Prmt4-IN-2: A Pan-Inhibitor of Protein Arginine Methyltransferases

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Compound of Interest

Compound Name: *Prmt4-IN-2*

Cat. No.: *B12382182*

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Introduction

Prmt4-IN-2, also identified as compound 55, is a chemical probe characterized as a pan-inhibitor of protein arginine methyltransferases (PRMTs). PRMTs are a family of enzymes that catalyze the transfer of methyl groups to arginine residues within proteins, a post-translational modification critical in regulating numerous cellular processes, including signal transduction, gene transcription, and RNA processing. The dysregulation of PRMT activity has been implicated in various diseases, most notably cancer, making them attractive targets for therapeutic development. **Prmt4-IN-2** offers a tool for the broad interrogation of PRMT function in biological systems.

Biochemical Activity

Prmt4-IN-2 has been demonstrated to inhibit the enzymatic activity of several Type I PRMTs. The inhibitory potency, as defined by the half-maximal inhibitory concentration (IC₅₀), has been quantified for a subset of these enzymes.

| Target | IC50 (nM) |
|--------|-----------|
| PRMT4 | 92 |
| PRMT6 | 436 |
| PRMT1 | 460 |
| PRMT8 | 823 |
| PRMT3 | 1386 |

Note: The data presented is based on information from chemical suppliers. The specific experimental conditions under which these values were determined are not publicly available.

Experimental Protocols and Further Characterization

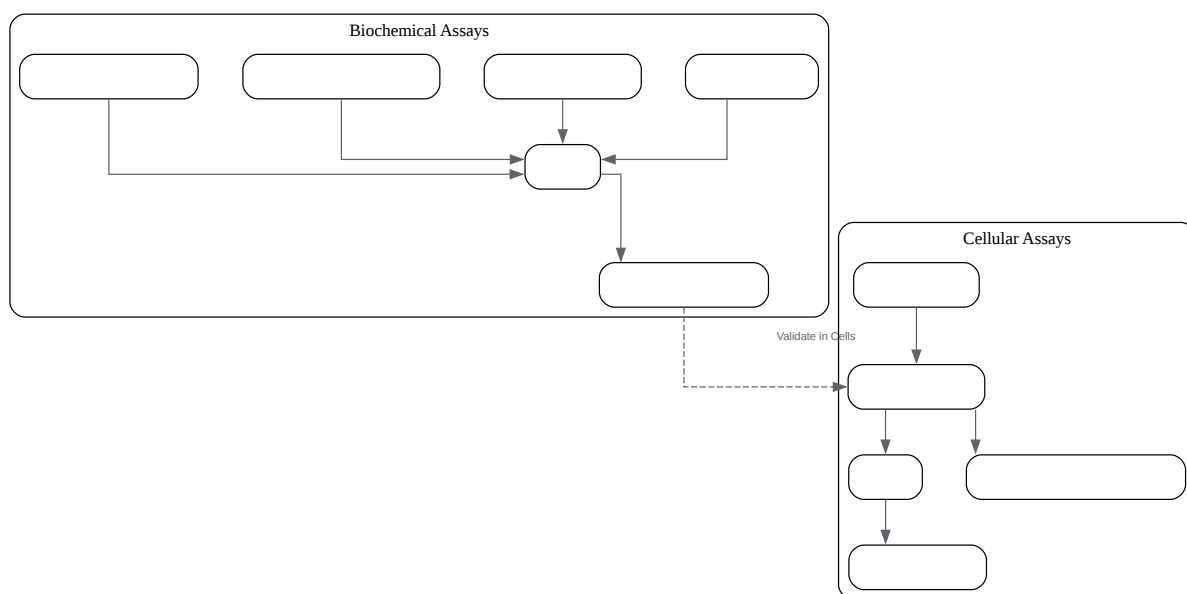
A comprehensive search of scientific literature and patent databases did not yield the primary research publication describing the discovery, synthesis, and detailed characterization of **Prmt4-IN-2** (compound 55). Therefore, detailed experimental protocols for its use in biochemical, cellular, or in vivo assays are not available at this time. Furthermore, information regarding its broader selectivity profile against other methyltransferases and off-target proteins, its mechanism of action, cell permeability, and pharmacokinetic properties has not been publicly documented.

Signaling Pathways and Biological Function

Protein arginine methyltransferase 4 (PRMT4), also known as Coactivator-Associated Arginine Methyltransferase 1 (CARM1), is a key regulator of transcription. It acts as a transcriptional coactivator by methylating histones (specifically H3R17 and H3R26) and other proteins involved in transcriptional machinery, such as p160 coactivators and CBP/p300.^[1] This methylation activity generally leads to chromatin relaxation and enhanced gene expression.^[1]

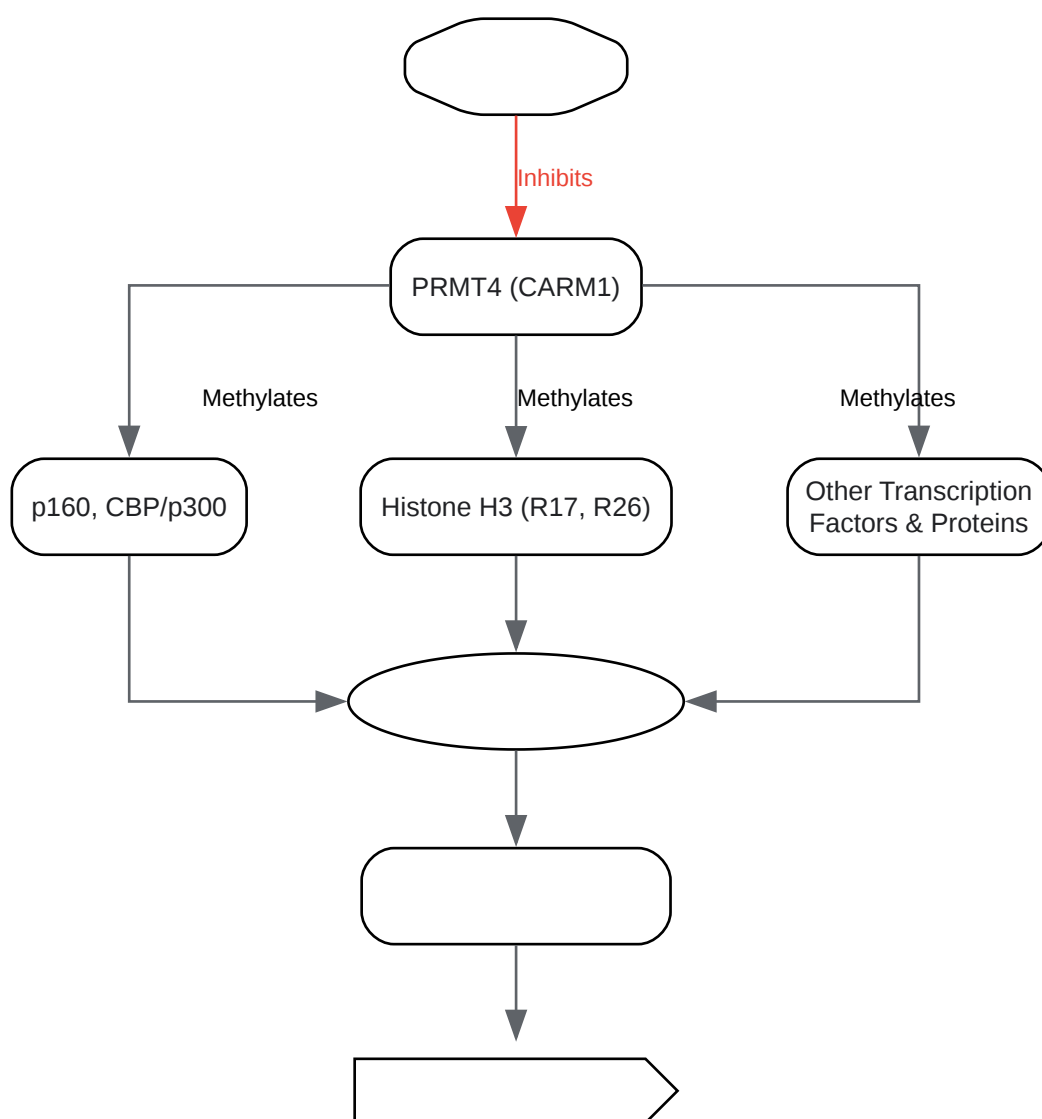
Due to the pan-inhibitory nature of **Prmt4-IN-2**, its application in cellular or in vivo models would be expected to impact the functions of multiple PRMTs simultaneously. Without experimental data from studies utilizing this specific probe, the creation of detailed signaling pathway diagrams depicting its precise biological effects is not feasible. The diagrams below

represent a generalized workflow for characterizing a PRMT inhibitor and a simplified overview of the PRMT4 signaling pathway, which **Prmt4-IN-2** is expected to modulate.



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General workflow for PRMT inhibitor characterization.



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Simplified PRMT4 (CARM1) signaling pathway.

Conclusion

Prmt4-IN-2 is a pan-inhibitor of PRMTs with reported activity against PRMT1, PRMT3, PRMT4, PRMT6, and PRMT8 in the nanomolar to low-micromolar range. While it holds potential as a tool compound for studying the broad consequences of PRMT inhibition, the lack of a primary publication detailing its characterization presents a significant limitation. Researchers interested in utilizing this probe should be aware that information on its selectivity, mechanism of action, and cellular effects is not yet publicly available. Further independent characterization would be necessary to validate its use as a reliable chemical probe for investigating PRMT function.

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References

- 1. Small Molecule Inhibitors of Protein Arginine Methyltransferases - PMC [pmc.ncbi.nlm.nih.gov]
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